

# Spectroscopic Profile of 2-Methoxypropanal: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methoxypropanal

Cat. No.: B1605373

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Methoxypropanal** (CAS No: 6142-38-7), a key organic compound with applications in various chemical syntheses. This document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols for their acquisition.

## Spectroscopic Data Summary

The following tables summarize the predicted and expected spectroscopic data for **2-Methoxypropanal**. Due to a lack of publicly available experimental spectra, the NMR and IR data are predicted based on established principles of spectroscopy and comparison with analogous structures. The mass spectrometry data is based on predicted fragmentation patterns.

Structure: CC(C)C=O | COC(C)C=O

Caption: Workflow for Spectroscopic Analysis of **2-Methoxypropanal**.

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